

Technical Profile: 2-Chloro-6-(phenylthio)pyridine

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Compound of Interest

Compound Name: 2-Chloro-6-(phenylthio) pyridine

Cat. No.: B8314104

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Nomenclature, Identity, and Synthetic Utility[1][2]

Executive Summary

2-Chloro-6-(phenylthio)pyridine is a disubstituted pyridine derivative characterized by the presence of a chlorine atom at the C2 position and a phenylthio (phenylsulfanyl) group at the C6 position.[2][3] This compound serves as a critical electrophilic scaffold in medicinal chemistry and ligand design. Its utility stems from the differential reactivity of its substituents: the phenylthio group acts as a stable sulfide linkage, while the remaining chlorine atom retains susceptibility to further Nucleophilic Aromatic Substitution (

) or metal-catalyzed cross-coupling (e.g., Suzuki-Miyaura, Buchwald-Hartwig), enabling the construction of non-symmetric 2,6-disubstituted pyridines.

This guide details the compound's chemical identity, validated synthesis protocols, reaction mechanisms, and applications in drug discovery.

Chemical Identity & Nomenclature

Precise identification is paramount in chemical informatics. While "2-chloro-6-(phenylthio)pyridine" is the most common descriptor, researchers must be familiar with IUPAC conventions and database identifiers to avoid ambiguity with structural isomers (e.g., 2-chloro-3-phenylthio analogs).

Table 1: Chemical Identifiers

Property	Value
Common Name	2-Chloro-6-(phenylthio)pyridine
Systematic Synonym	2-Chloro-6-(phenylsulfanyl)pyridine
Alternative Synonym	6-Chloro-2-(phenylthio)pyridine
Molecular Formula	ngcontent-ng-c2699131324="" _nghost-ng-c2339441298="" class="inline ng-star-inserted">
Molecular Weight	221.71 g/mol
SMILES	<chem>Clc1cccc(Sc2ccccc2)n1</chem>
InChIKey	JRPFESQQRLEKBN-UHFFFAOYSA-N
Structure Description	Pyridine ring substituted at positions 2 and 6; -symmetry broken by distinct Cl and S-Ph groups.[4]

Nomenclature Logic

- Pyridine Numbering: Nitrogen is position 1.[5] Substituents are numbered to give the lowest locants. "2-chloro-6-..." and "6-chloro-2-..." refer to the same molecule due to the symmetry of the unsubstituted pyridine core, but "2-chloro-6-(phenylthio)pyridine" is the preferred citation form in most catalogs.
- Functional Groups: The -S-Ph group is designated as phenylthio (common) or phenylsulfanyl (IUPAC systematic).

Structural Analysis & Reactivity

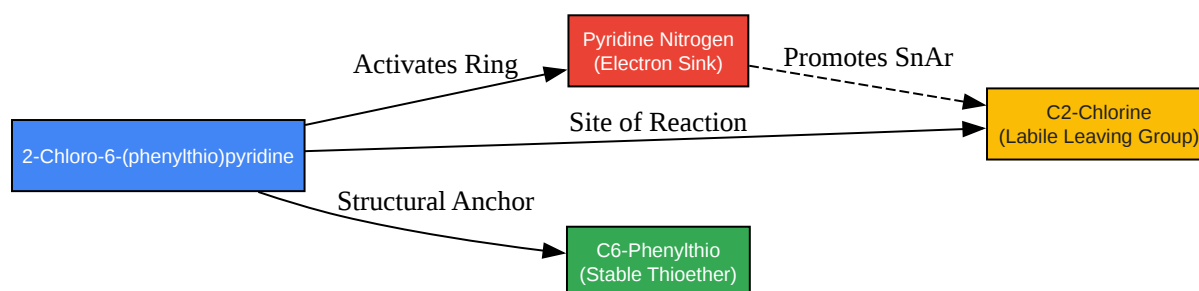
The chemical behavior of 2-chloro-6-(phenylthio)pyridine is defined by the electronic interplay between the pyridine nitrogen and its substituents.

Electronic Effects

- Pyridine Nitrogen: Acts as an electron sink, withdrawing electron density from the ring (inductive effect), mesomeric effect). This activates the C2 and C6 positions toward nucleophilic attack.^[6]
- Chlorine (C2): A weak deactivator but a good leaving group. It further polarizes the C2 carbon, making it a prime site for or oxidative addition by transition metals.
- Phenylthio (C6): A weak activator (donating electron density via resonance) but also inductively withdrawing (). In this scaffold, it serves as a "masking" group that is generally stable under conditions used to displace the chlorine.

Diagram 1: Structural Reactivity Logic

The following diagram visualizes the reactivity hierarchy, showing why the chlorine is the target for subsequent functionalization.



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Caption: Reactivity profile of 2-chloro-6-(phenylthio)pyridine. The nitrogen activates the C2-Cl bond for substitution while the thioether remains inert under standard S_NAr conditions.

Synthesis Protocol

The most robust method for synthesizing 2-chloro-6-(phenylthio)pyridine is the Nucleophilic Aromatic Substitution (

) of 2,6-dichloropyridine with thiophenol (benzenethiol).

Experimental Design Considerations

- **Stoichiometry:** A 1:1 molar ratio is critical. Excess thiophenol will lead to the formation of the byproduct 2,6-bis(phenylthio)pyridine.
- **Base Selection:** Potassium carbonate (is preferred over stronger bases (like NaH) for mono-substitution because it allows for a more controlled deprotonation of the thiol.
- **Solvent:** Polar aprotic solvents (DMF, DMSO, NMP) are required to stabilize the charged Meisenheimer intermediate.

Step-by-Step Protocol

Materials:

- 2,6-Dichloropyridine (1.0 equiv)
- Thiophenol (1.0 equiv)
- Potassium Carbonate (, 1.1 equiv)
- DMF (Dimethylformamide), anhydrous

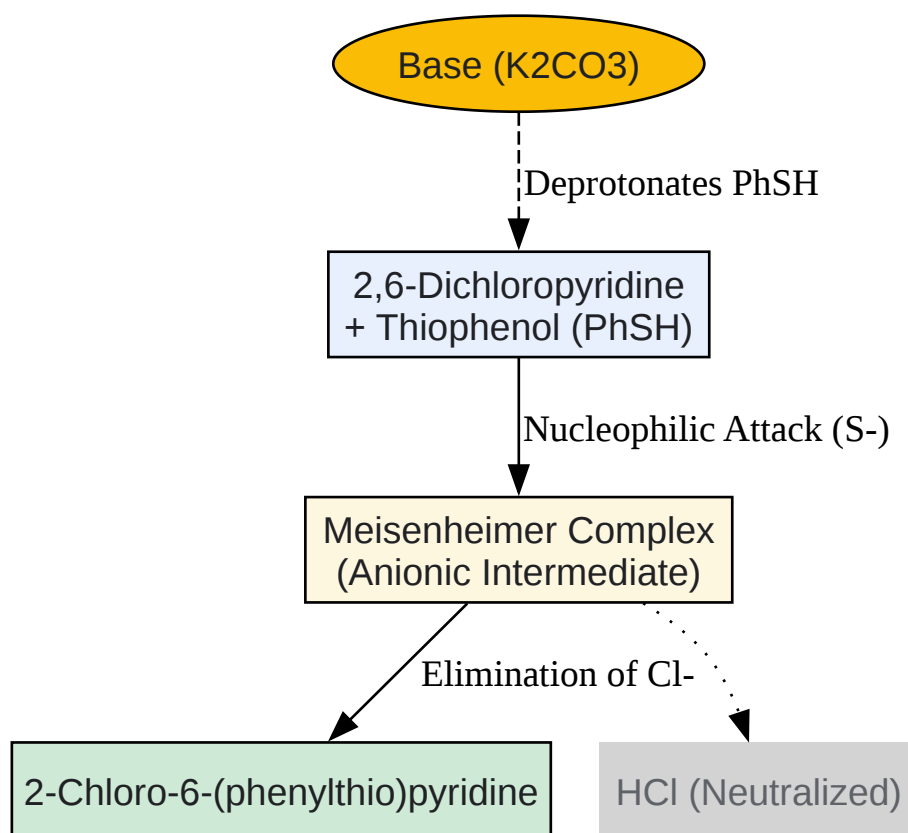
Procedure:

- Preparation: In a flame-dried round-bottom flask equipped with a magnetic stir bar, suspend 2,6-dichloropyridine (e.g., 10 mmol) and (11 mmol) in anhydrous DMF (20 mL).
- Addition: Cool the mixture to 0°C. Add thiophenol (10 mmol) dropwise over 15 minutes. Note: Slow addition prevents high local concentrations of thiol, reducing bis-substitution.
- Reaction: Allow the mixture to warm to room temperature and stir for 4–6 hours. Monitor via TLC (Hexane:EtOAc 9:1) or LC-MS.^[7] The starting material (2,6-dichloropyridine) should disappear, and a new major spot should appear.
- Workup: Pour the reaction mixture into ice-cold water (100 mL). The product typically precipitates as a solid or oil.
 - If solid: Filter, wash with water, and dry.
 - If oil: Extract with Ethyl Acetate (3 x 30 mL). Wash combined organics with brine, dry over , and concentrate in vacuo.
- Purification: If necessary, purify via flash column chromatography using a gradient of Hexanes/Ethyl Acetate (0-10%).

Diagram 2: Synthesis Pathway & Mechanism

This pathway illustrates the

mechanism, highlighting the Meisenheimer complex intermediate.



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Caption: S_NAr mechanism for the mono-substitution of 2,6-dichloropyridine. The reaction proceeds via an addition-elimination sequence.[8][9]

Applications in Drug Discovery

2-Chloro-6-(phenylthio)pyridine is not typically a final drug molecule but a high-value intermediate. Its applications fall into two primary categories:

Scaffold for Non-Symmetric Ligands

In metallopharmaceutical research, this compound is used to create "N,S-donor" ligands. The remaining chlorine can be substituted with pyridines or other chelating groups to form multidentate ligands (e.g., terpyridines with thioether wings) used in:

- Catalysis: Ruthenium or Iridium complexes for water oxidation.
- Imaging: Chelators for radiometals in PET/SPECT imaging.

Fragment-Based Drug Design (FBDD)

The phenylthio group provides a hydrophobic "tail" that can occupy deep pockets in enzymes (e.g., kinases or COX enzymes), while the pyridine nitrogen offers a hydrogen bond acceptor.

- **Functionalization:** The C2-Cl handle allows researchers to couple the scaffold to solubilizing groups (piperazines, morpholines) or other pharmacophores via Buchwald-Hartwig amination.

Table 2: Comparative Utility

Feature	Benefit in Drug Design
C2-Chlorine	Enables "Late-Stage Functionalization" to diversify libraries.
C6-Phenylthio	Enhances lipophilicity () and metabolic stability compared to ethers (-O-Ph).
Pyridine Core	Improves aqueous solubility compared to benzene analogs; acts as H-bond acceptor.

References

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